

# Application Notes and Protocols for Staining Polyamide Fibers with Acid Red 151

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## Compound of Interest

Compound Name: C.I. Acid red 151

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These application notes provide a detailed protocol for the staining of polyamide (nylon) fibers with Acid Red 151, a common anionic azo dye. The protocol is designed to yield consistent and reproducible results for research and development applications where precise colorimetric analysis and fastness properties are critical.

## Introduction

Acid Red 151 is widely used for dyeing protein and synthetic fibers such as wool, silk, and polyamide. The staining mechanism relies on the ionic interaction between the anionic sulfonate groups of the dye and the protonated amino groups of the polyamide fibers under acidic conditions.<sup>[1]</sup> The control of pH, temperature, and auxiliary chemicals is crucial for achieving optimal dye uptake, levelness, and fastness properties.

## Experimental Protocols

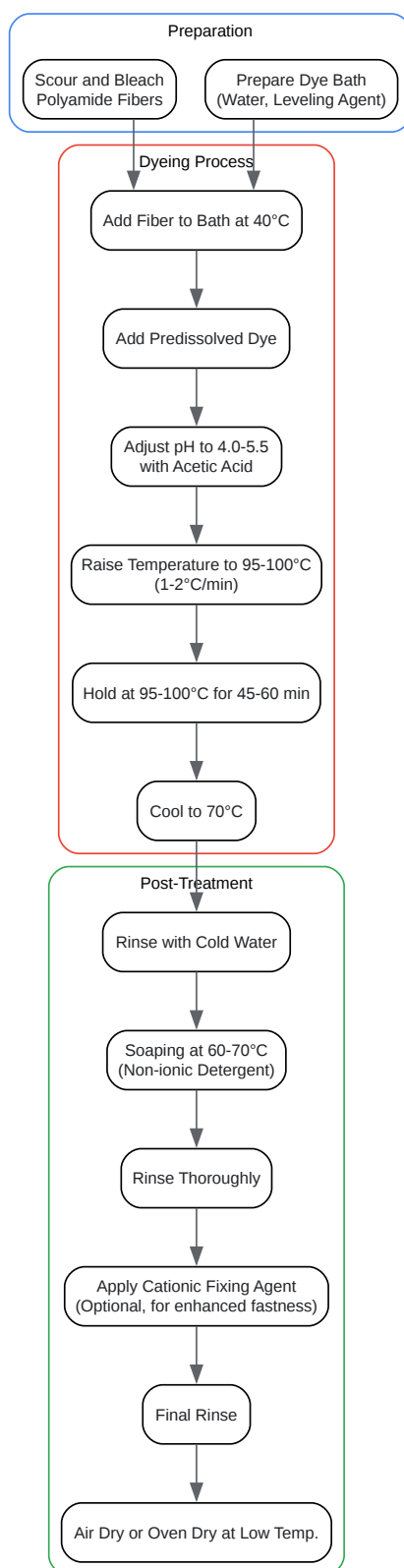
This section outlines the materials, equipment, and step-by-step procedures for the exhaust dyeing of polyamide fibers with Acid Red 151.

## Materials and Equipment

- Substrate: Polyamide 6 or Polyamide 6,6 fabric, scoured and bleached
- Dye: Acid Red 151 (C.I. 26900)

- Chemicals:
  - Acetic acid ( $\text{CH}_3\text{COOH}$ ) or formic acid ( $\text{HCOOH}$ ) for pH adjustment
  - Anionic leveling agent
  - Sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) (optional, for exhaustion)
  - Cationic fixing agent
  - Non-ionic detergent
- Equipment:
  - Laboratory-scale dyeing machine (e.g., shaking water bath, glycerin bath)
  - Beakers or dyeing tubes
  - pH meter
  - Spectrophotometer for colorimetric analysis
  - Standard laboratory glassware
  - Grey scale for assessing color change and staining (ISO 105-A02 and A03)
  - Light fastness tester (Xenon arc lamp)
  - Crockmeter/Rubbing fastness tester

## Dyeing Workflow



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Caption: Experimental workflow for staining polyamide fibers with Acid Red 151.

## Detailed Staining Protocol

- Preparation of the Dyebath:
  - Set the liquor ratio to 1:20 to 1:50 (weight of fiber to volume of water). For example, for a 5g fiber sample at a 1:20 ratio, use 100 mL of water.[\[2\]](#)[\[3\]](#)
  - Add 1.0-2.0% on weight of fiber (owf) of an anionic leveling agent to the water.
  - Stir to dissolve.
- Dyeing Procedure:
  - Introduce the polyamide fiber sample into the dyebath at an initial temperature of 40°C.[\[4\]](#)
  - Allow the fiber to wet out for 5-10 minutes.
  - Add 1.0-3.0% owf of predissolved Acid Red 151 dye to the bath.
  - Adjust the pH of the dyebath to 4.0-5.5 using acetic acid. For darker shades, a lower pH within this range is recommended.[\[2\]](#)[\[3\]](#)
  - Raise the temperature of the dyebath to 95-100°C at a rate of 1-2°C per minute.[\[4\]](#)[\[5\]](#)
  - Hold the temperature at 95-100°C for 45-60 minutes to allow for dye migration and fixation.[\[4\]](#)
  - After the dyeing time, cool the dyebath to approximately 70°C.
- Post-Treatment:
  - Remove the dyed fiber from the bath and perform a cold rinse to remove excess surface dye.
  - Conduct a soaping treatment in a fresh bath containing 1-2 g/L of a non-ionic detergent at 60-70°C for 10-15 minutes to remove unfixed dye.[\[1\]](#)
  - Rinse the fiber thoroughly with warm and then cold water until the rinse water is clear.

- Optional Fixation Step (for improved wash fastness): In a fresh bath, treat the dyed and rinsed fibers with a cationic fixing agent according to the manufacturer's instructions. This is typically done at a slightly acidic to neutral pH at around 40-60°C for 20-30 minutes.<sup>[6]</sup>
- Perform a final rinse and allow the stained fibers to air dry or dry in an oven at a low temperature.

## Data Presentation

The following table summarizes the expected quantitative data for polyamide fibers stained with Acid Red 151 according to the specified protocol.

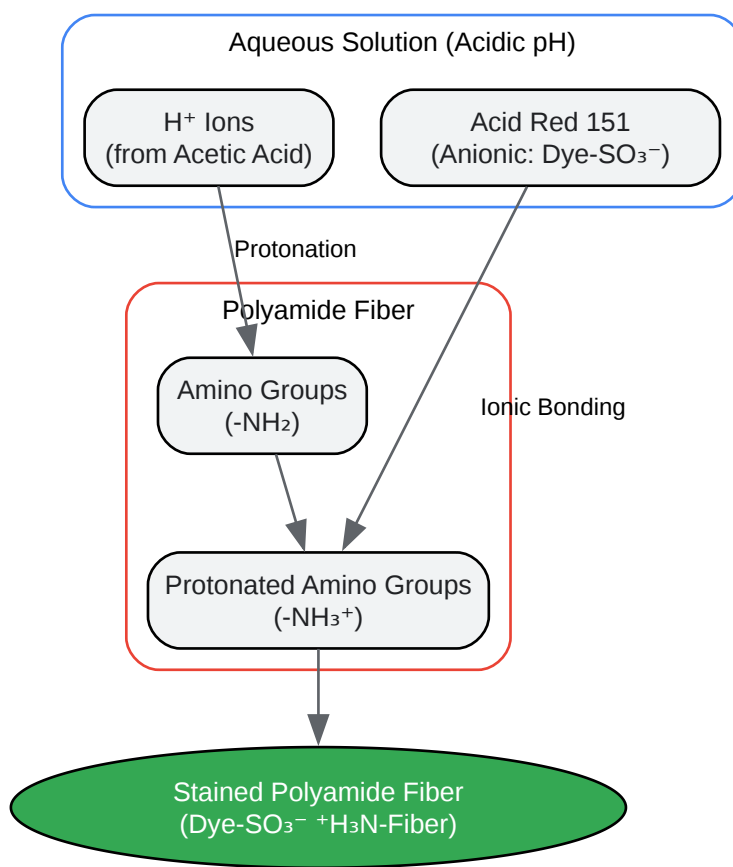
Parameter	Test Method	Expected Result
Color Yield		
Color Strength (K/S)	Kubelka-Munk	5.0 - 10.0
Fastness Properties		
Wash Fastness (Color Change)	ISO 105-C06 (A2S)	4
Wash Fastness (Staining)	ISO 105-C06 (A2S)	3-4
Light Fastness	ISO 105-B02	4
Rubbing Fastness (Dry)	ISO 105-X12	4
Rubbing Fastness (Wet)	ISO 105-X12	3

Note: Fastness ratings are on a scale of 1-5, where 5 is the best. K/S values are dependent on the specific polyamide substrate and dye concentration.

## Signaling Pathways and Logical Relationships

### Mechanism of Acid Dyeing on Polyamide

The fundamental principle of staining polyamide with acid dyes involves an ionic bonding mechanism. This process is highly dependent on the pH of the dyebath.



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Caption: Mechanism of ionic bonding between Acid Red 151 and polyamide fibers.

Under acidic conditions, the terminal amino groups (-NH<sub>2</sub>) of the polyamide fiber become protonated, acquiring a positive charge (-NH<sub>3</sub><sup>+</sup>).<sup>[1]</sup> The anionic sulfonate groups (-SO<sub>3</sub><sup>-</sup>) of the Acid Red 151 molecule are then attracted to these cationic sites, forming strong ionic bonds. This electrostatic attraction is the primary force responsible for the fixation of the dye onto the fiber.<sup>[1]</sup> The entire process is an equilibrium reaction, influenced by temperature, pH, and the concentration of dye and electrolytes in the bath.

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